

# Methylfurmethide Iodide: A Technical Guide to Solubility and Stability

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## Compound of Interest

Compound Name: Methylfurmethide iodide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available data on the solubility and stability of **methylfurmethide iodide**. The information is intended to support research, development, and formulation activities involving this potent muscarinic agonist.

## Core Physicochemical Properties

Property	Value	Source
Chemical Name	(5-Methyl-2-furyl)methyltrimethylammonium iodide	[1]
Alternative Names	Methylfutrethonium iodide, 5-Methylfurmethide	[1]
CAS Number	1197-60-0	[1][2]
Molecular Formula	C <sub>9</sub> H <sub>16</sub> INO	
Molecular Weight	281.13 g/mol	
Appearance	White solid	

## Solubility Data

Quantitative solubility data for **methylfurmethide iodide** in a range of common laboratory solvents is limited in publicly available literature. The following table summarizes the known qualitative and quantitative solubility information.

Solvent	Solubility	Source
Dimethyl Sulfoxide (DMSO)	Soluble up to 100 mM	<a href="#">[3]</a> <a href="#">[4]</a>
Ethanol	Soluble (quantitative value not specified)	
Water	Insoluble	

Note: As a quaternary ammonium salt, the solubility of **methylfurmethide iodide** can be influenced by the nature of the solvent, temperature, and the presence of other solutes.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) For drug development purposes, empirical determination of solubility in relevant aqueous buffers and physiological media is highly recommended.

## Stability Profile

Detailed experimental stability data for **methylfurmethide iodide** is not extensively documented. However, based on its chemical structure—a quaternary ammonium iodide with a furan ring—and general knowledge of similar compounds, several potential stability considerations can be inferred.

Condition	Potential for Degradation	Discussion
Temperature	Moderate	<p>One source describes the compound as "relatively stable at room temperature".</p> <p>However, elevated temperatures can accelerate the degradation of many organic compounds. As a precautionary measure, storage at refrigerated temperatures (+4°C) in a desiccated environment is recommended.</p>
Light	High	<p>Iodide salts are often sensitive to light, which can cause oxidation of the iodide ion to iodine, leading to discoloration (a brownish tint). It is advisable to protect methylfurmethide iodide from light during storage and handling.</p>
pH/Hydrolysis	Moderate	<p>While the quaternary ammonium group itself is stable, the overall molecule's stability in aqueous solutions at different pH values has not been reported. Depending on the formulation, the furan moiety could be susceptible to degradation under strongly acidic or basic conditions.</p>
Oxidation	Moderate	<p>The iodide counter-ion is susceptible to oxidation.</p> <p>Contact with oxidizing agents should be avoided. The furan</p>

ring can also be prone to oxidative degradation.

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## Experimental Protocols

Standardized experimental protocols are crucial for determining the precise solubility and stability of a compound like **methylfurmethide iodide**. The following outlines general methodologies that can be adapted for this purpose.

### Solubility Determination: Shake-Flask Method

The shake-flask method is a widely accepted technique for determining equilibrium solubility.

Protocol:

- **Preparation:** An excess amount of solid **methylfurmethide iodide** is added to a known volume of the desired solvent (e.g., water, ethanol, phosphate-buffered saline) in a sealed container.
- **Equilibration:** The container is agitated at a constant temperature for a defined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The suspension is allowed to stand, or is centrifuged/filtered, to separate the undissolved solid from the saturated solution.
- **Quantification:** The concentration of **methylfurmethide iodide** in the clear supernatant is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

### Stability Testing: Forced Degradation Studies

Forced degradation studies are performed to identify potential degradation pathways and to develop stability-indicating analytical methods.

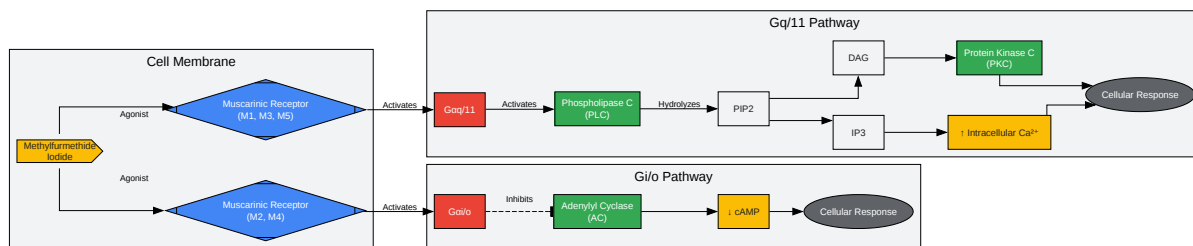
Protocol:

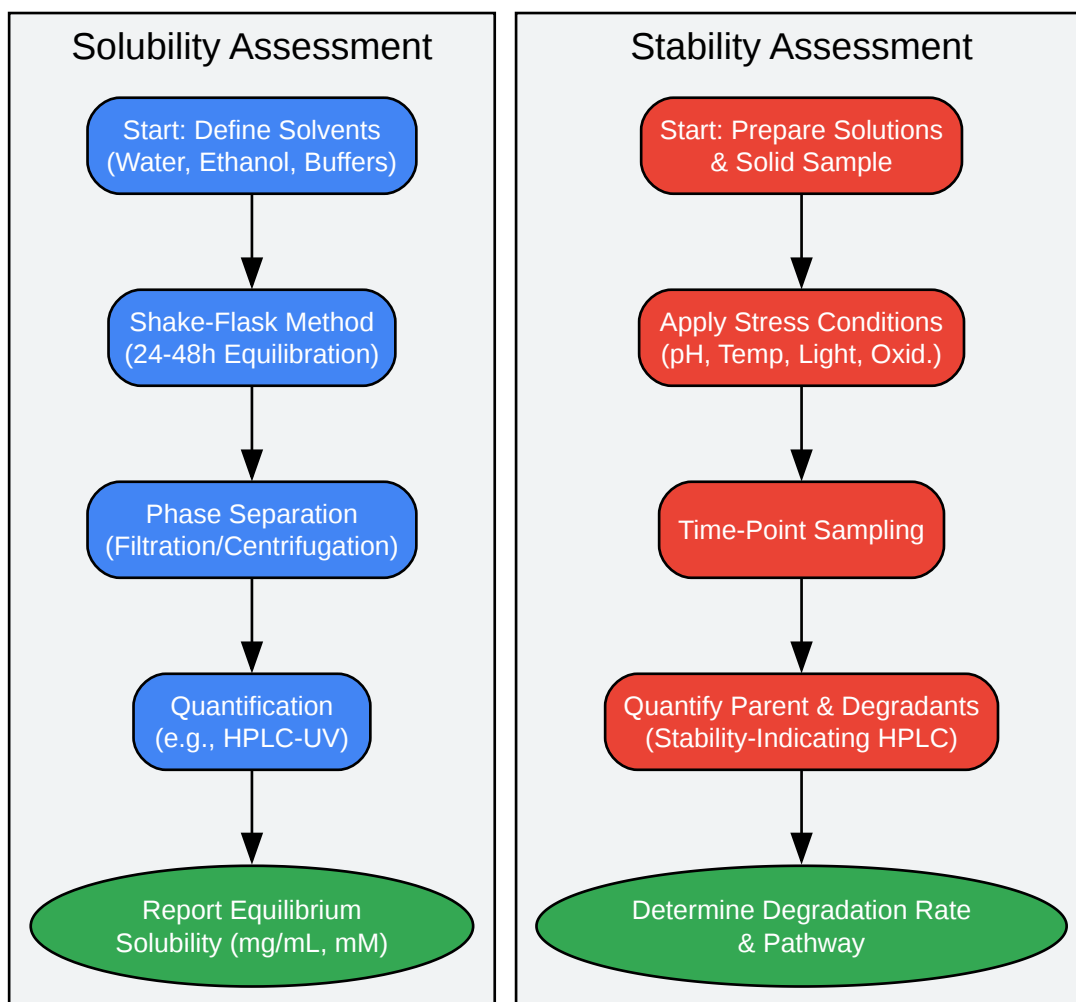
- **Stress Conditions:** Solutions of **methylfurmethide iodide** are exposed to various stress conditions, including:

- Acidic: e.g., 0.1 N HCl at 60°C for 24 hours.
- Basic: e.g., 0.1 N NaOH at 60°C for 24 hours.
- Oxidative: e.g., 3% H<sub>2</sub>O<sub>2</sub> at room temperature for 24 hours.
- Thermal: e.g., solid drug substance at 80°C for 48 hours.
- Photolytic: e.g., exposure to UV light (e.g., 254 nm) and visible light.
- Sample Analysis: At specified time points, samples are withdrawn and analyzed by a stability-indicating HPLC method to quantify the remaining parent compound and detect any degradation products.
- Data Evaluation: The percentage of degradation is calculated, and the degradation products can be further characterized using techniques like mass spectrometry (MS).

## Mechanism of Action and Signaling Pathway

**Methylfurmethide iodide** is a potent muscarinic acetylcholine receptor (mAChR) agonist.<sup>[1]</sup> Muscarinic receptors are G-protein coupled receptors (GPCRs) that mediate the effects of the neurotransmitter acetylcholine in the central and peripheral nervous systems. There are five subtypes of muscarinic receptors (M1-M5), which couple to different G-proteins to initiate intracellular signaling cascades.





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